

Essential Safety and Logistical Information for Handling BMS-763534

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Compound of Interest

Compound Name: BMS-763534

Cat. No.: B11941392

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This guide provides crucial safety and logistical information for the handling and disposal of **BMS-763534**, a potent antagonist of the corticotropin-releasing factor/hormone receptor 1 (CRHR-1).[1] The following procedures are designed to ensure a safe laboratory environment and minimize exposure risk for researchers, scientists, and drug development professionals. Given the absence of a specific Safety Data Sheet (SDS) for **BMS-763534**, this guidance is based on best practices for handling potent, non-volatile research compounds.

Personal Protective Equipment (PPE)

A comprehensive personal protection strategy is mandatory when handling **BMS-763534** to prevent skin and eye contact, inhalation, and ingestion. The recommended level of PPE is equivalent to Level C protection.[2][3]

Recommended Personal Protective Equipment:

PPE Category	Specific Recommendations
Eye Protection	Chemical safety goggles with side shields or a face shield should be worn at all times to protect from splashes.
Hand Protection	Double gloving with chemically resistant gloves (e.g., nitrile) is required. Gloves should be inspected before use and changed frequently.
Body Protection	A disposable, solid-front, back-tying gown or a dedicated lab coat should be worn. For larger quantities, chemical-resistant coveralls are recommended.
Respiratory Protection	For procedures that may generate dust or aerosols, a NIOSH-approved respirator (e.g., N95 or higher) or a full-face, air-purifying respirator should be used. ^[2]

Operational Plan

A step-by-step operational plan ensures that **BMS-763534** is handled safely from receipt to disposal.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store **BMS-763534** in a cool, dry, and well-ventilated area, away from incompatible materials. The recommended storage temperature is room temperature.^[4]
- Clearly label the storage area with the compound's identity and any associated hazards.

2. Preparation and Handling:

- All handling of **BMS-763534** should be conducted in a designated area, such as a chemical fume hood or a glove box, to minimize inhalation exposure.

- Before handling, ensure that all necessary PPE is donned correctly.
- Use dedicated equipment (spatulas, weigh boats, etc.) for handling the compound.
- When preparing solutions, add the solid compound to the solvent slowly to avoid splashing.
BMS-763534 is soluble in DMSO.[4]

3. Spill Management:

- In the event of a spill, evacuate the immediate area and alert others.
- Wearing appropriate PPE, contain the spill using an absorbent material (e.g., vermiculite, sand).
- Carefully collect the absorbed material into a sealed, labeled hazardous waste container.
- Decontaminate the spill area with a suitable cleaning agent.

Disposal Plan

All waste materials contaminated with **BMS-763534** must be treated as hazardous chemical waste.[5]

1. Solid Waste:

- Contaminated PPE (gloves, gowns), disposable labware, and absorbent materials should be collected in a dedicated, clearly labeled, and sealed hazardous waste container.

2. Liquid Waste:

- Unused solutions containing **BMS-763534** must be collected in a separate, sealed, and clearly labeled hazardous waste container.
- Do not dispose of any solutions containing **BMS-763534** down the drain.[5]

3. Sharps:

- Needles, syringes, and other contaminated sharps must be disposed of in a designated, puncture-resistant sharps container.[6]

4. Final Disposal:

- All hazardous waste must be disposed of through the institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company, in accordance with local, state, and federal regulations.[7]

Chemical and Physical Properties

Property	Value
Molecular Formula	C ₂₂ H ₂₀ ClF ₂ N ₃ O ₃
CAS Number	1188407-40-0
Solubility	DMSO: 25 mg/mL[4]
Storage Temperature	Room temperature[4]
WGK	3 (highly hazardous to water)[4]

Note: Specific quantitative data such as Permissible Exposure Limit (PEL) and Threshold Limit Value (TLV) are not readily available for **BMS-763534**. Therefore, stringent adherence to the recommended PPE and handling procedures is crucial.

Workflow for Handling and Disposal of BMS-763534

Caption: Workflow for the safe handling and disposal of **BMS-763534**.

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